

CDN1163 stability in aqueous solutions

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Compound of Interest

Compound Name: CDN1163

Cat. No.: B15618733

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CDN1163 Technical Support Center

Welcome to the technical support center for **CDN1163**. This guide is designed for researchers, scientists, and drug development professionals to provide answers to frequently asked questions and troubleshooting advice for experiments involving **CDN1163** in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is **CDN1163** and what is its primary mechanism of action?

CDN1163 is a small molecule, allosteric activator of the Sarco/Endoplasmic Reticulum Ca^{2+} -ATPase (SERCA), with a particular affinity for the SERCA2 isoform.^{[1][2]} Its primary function is to enhance the activity of the SERCA pump, which is responsible for sequestering cytosolic Ca^{2+} into the endoplasmic reticulum (ER) stores.^{[3][4]} By increasing Ca^{2+} uptake into the ER, **CDN1163** helps to maintain intracellular Ca^{2+} homeostasis, which can in turn attenuate ER stress and modulate various downstream signaling pathways.^{[4][5]}

Q2: What are the recommended solvents for dissolving **CDN1163**?

CDN1163 is readily soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol.^[1] For experimental use, stock solutions are typically prepared in high-quality, anhydrous DMSO.^[2] Due to its limited solubility in purely aqueous solutions, working solutions for cell culture or in vivo studies require the use of co-solvents.

Q3: How should I store **CDN1163** powder and stock solutions?

Proper storage is crucial to maintain the stability and activity of **CDN1163**.

- Powder: Store the solid compound at -20°C for up to 3 years or at 4°C for up to 2 years.[\[5\]](#)
- Stock Solutions (in DMSO): For long-term storage, aliquoted stock solutions should be kept at -80°C (stable for up to 2 years) or -20°C (stable for up to 1 year).[\[5\]](#) Avoid repeated freeze-thaw cycles.

Q4: How do I prepare a working solution of **CDN1163** for in vivo experiments?

For in vivo administration, **CDN1163** is typically prepared in a vehicle solution. It is highly recommended to prepare the working solution fresh on the day of use.[\[5\]](#) If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.[\[5\]](#)

Here are a few example protocols:

- Protocol 1 (Suspension): A common vehicle for intraperitoneal (i.p.) injection is a solution of 10% DMSO and 90% corn oil.[\[6\]](#)
- Protocol 2 (Clear Solution): A mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline can yield a clear solution with a solubility of at least 2.5 mg/mL.[\[5\]](#)
- Protocol 3 (Suspended Solution): A suspended solution of 2.5 mg/mL can be achieved with 10% DMSO and 90% (20% SBE- β -CD in Saline) with the aid of sonication.[\[5\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in stock solution	The solubility limit in DMSO has been exceeded.	Gently warm the solution and/or sonicate until the precipitate dissolves. For future preparations, consider making a more dilute stock solution.
DMSO has absorbed moisture (hygroscopic).	Use fresh, anhydrous DMSO to prepare new stock solutions. [2]	
Precipitation when diluting stock solution into aqueous media	CDN1163 has low aqueous solubility.	When preparing working solutions for cell culture, ensure the final concentration of DMSO is kept low (typically <0.5%) to maintain cell viability and compound solubility.
The buffer composition or pH is incompatible.	Test the solubility in different buffers. While specific pH stability data is limited, significant deviations from neutral pH may affect solubility.	
Inconsistent experimental results	Degradation of CDN1163 in the working solution.	Always prepare fresh working solutions for each experiment, especially for in vivo studies. [5] Do not store diluted aqueous solutions for extended periods.
Improper storage of stock solutions.	Ensure stock solutions are stored at the recommended temperatures (-20°C or -80°C) and avoid multiple freeze-thaw cycles by aliquoting. [5]	

Experimental Protocols & Data

Solubility Data

The following table summarizes the solubility of **CDN1163** in common laboratory solvents.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	32.04 - 100[1][5]	100 - 312.12[1][5]
Ethanol	32.04[1]	100[1]

Note: The hygroscopic nature of DMSO can significantly impact the solubility of the product; it is recommended to use newly opened DMSO.[5]

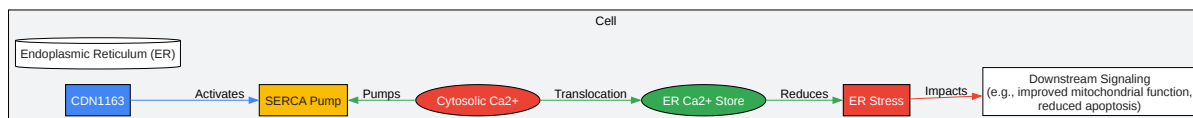
Preparation of a 2.5 mg/mL Working Solution

This protocol describes the preparation of a clear working solution suitable for in vivo experiments.

- Start with a stock solution of **CDN1163** in DMSO (e.g., 25 mg/mL).
- To prepare 1 mL of working solution, add 100 μ L of the DMSO stock solution to 400 μ L of PEG300.
- Mix thoroughly until the solution is clear.
- Add 50 μ L of Tween-80 and mix again until uniform.
- Finally, add 450 μ L of saline to bring the total volume to 1 mL.[5]

Visualizations

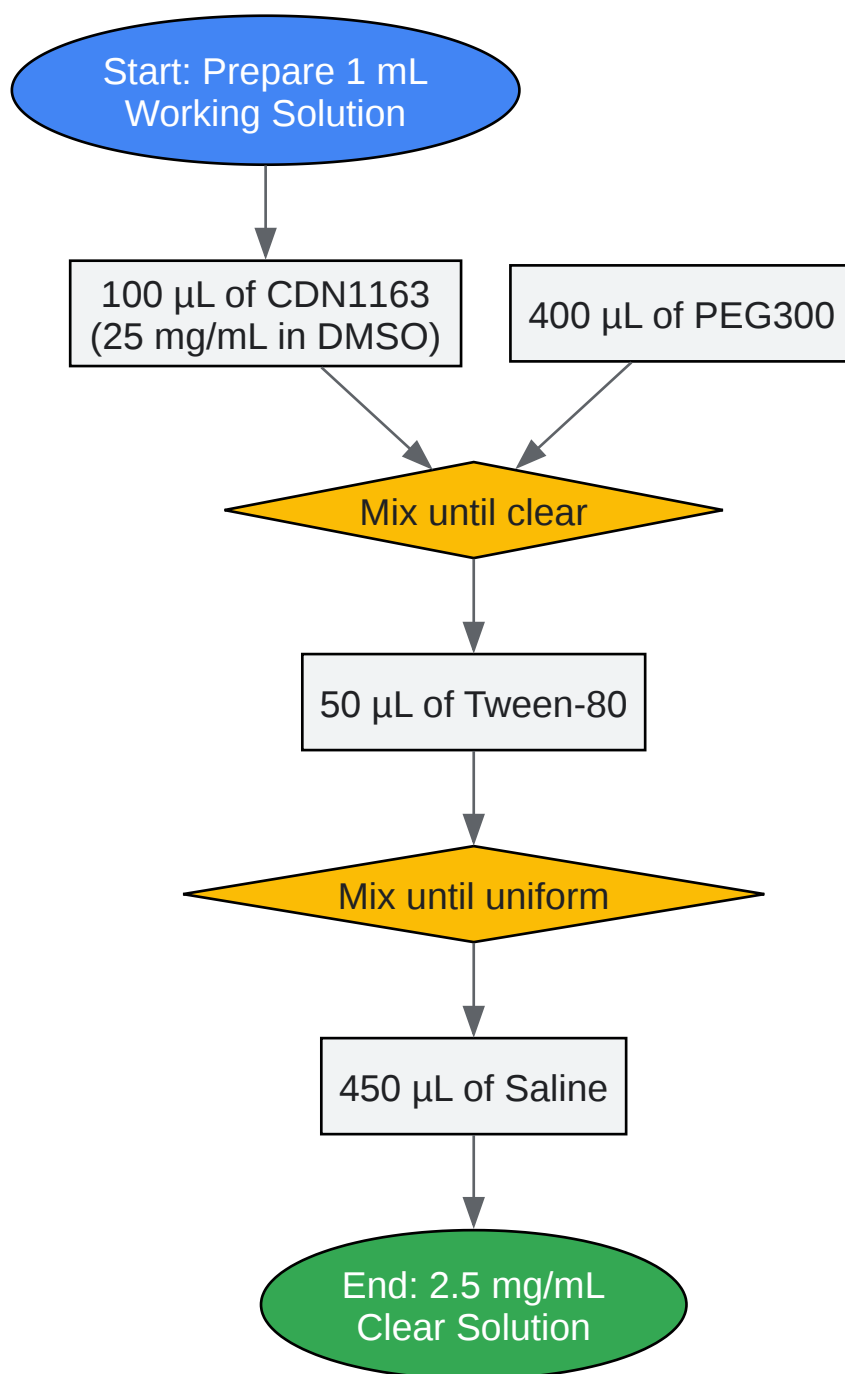
Signaling Pathway of **CDN1163** Action



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Caption: Mechanism of **CDN1163** action on cellular calcium homeostasis.

Experimental Workflow: Preparing a **CDN1163** Working Solution



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References

- 1. CDN 1163 | Ca²⁺-ATPase | Tocris Bioscience [tocris.com]
- 2. selleckchem.com [selleckchem.com]
- 3. mdpi.com [mdpi.com]
- 4. Small Molecular Allosteric Activator of the Sarco/Endoplasmic Reticulum Ca²⁺-ATPase (SERCA) Attenuates Diabetes and Metabolic Disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Chronic pharmacological activation of SERCA with CDN1163 affects spatial cognitive flexibility but not attention and impulsivity in mice - PMC [pmc.ncbi.nlm.nih.gov]
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